

Personal protective equipment for handling Sobrerol

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Compound of Interest

Compound Name: *Sobrerol*

Cat. No.: *B1217407*

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Essential Safety and Handling Guide for Sobrerol

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **Sobrerol**, a mucolytic agent. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Chemical and Physical Properties

A clear understanding of **Sobrerol**'s properties is the first step in safe handling. The following table summarizes its key chemical and physical data.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Property	Value
Chemical Name	5-(2-hydroxypropan-2-yl)-2-methylcyclohex-2-en-1-ol
CAS Number	498-71-5
Molecular Formula	C10H18O2
Molecular Weight	170.25 g/mol
Appearance	Crystals
Melting Point	130-132 °C
Boiling Point	270-271 °C
Solubility in Water	3.3 g/100 ml (at 15°C)[6]

Hazard Identification and Personal Protective Equipment (PPE)

Sobrerol is classified with the following hazard statements:

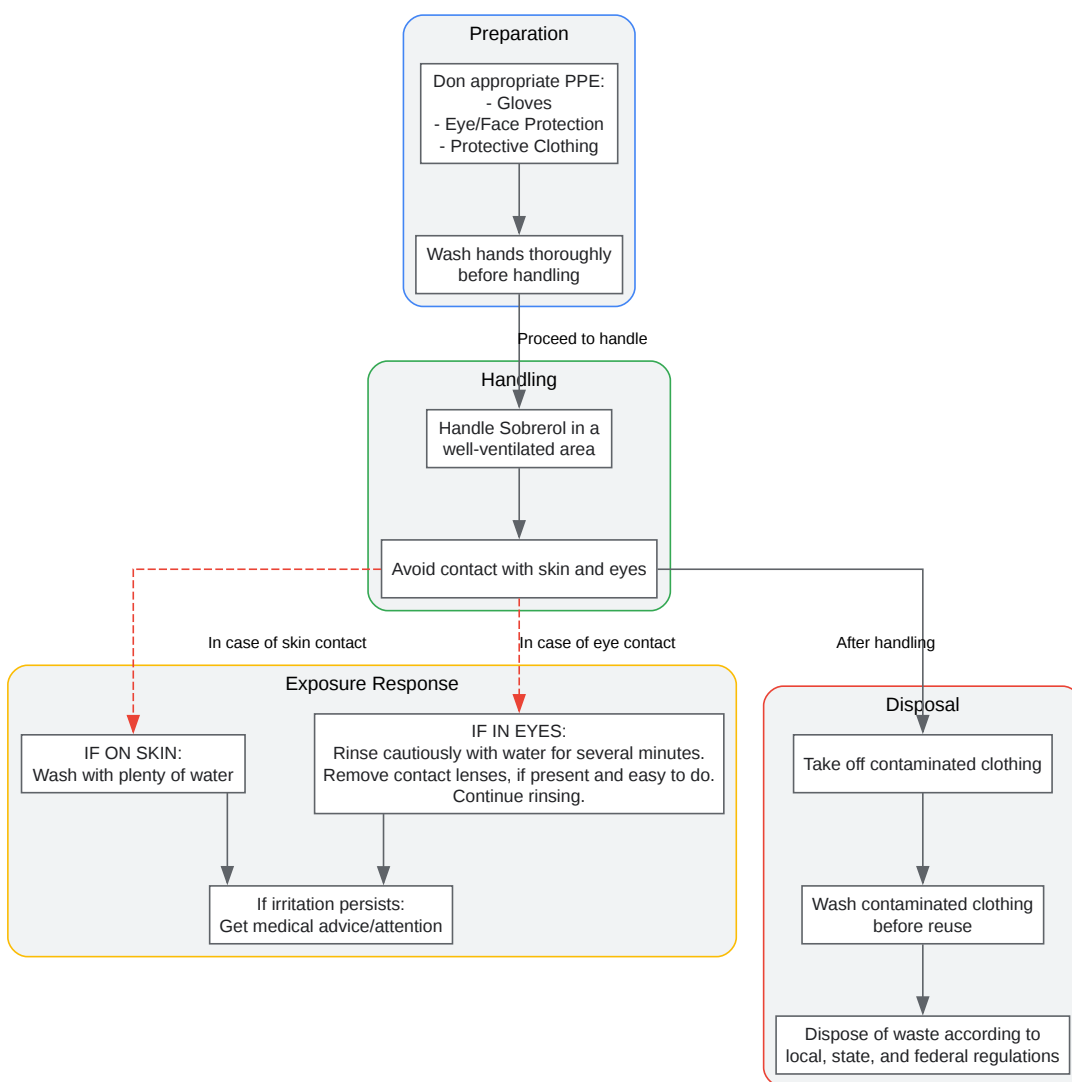
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]

To mitigate these risks, the following personal protective equipment is mandatory when handling **Sobrerol**.

PPE Category	Specific Requirements
Hand Protection	Wear protective gloves.
Eye/Face Protection	Wear eye protection or face protection.
Skin and Body Protection	Wear protective clothing.

Safe Handling and First Aid Procedures

A systematic approach to handling **Sobrerol**, from preparation to disposal, is crucial. The following workflow diagram outlines the necessary steps to ensure safety.



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Caption: Safe handling workflow for **Sobrerol**.

First-Aid Measures:

- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician.[2]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[2]

Storage and Disposal

Storage: Store **Sobrerol** in a tightly closed container in a dry, well-ventilated place.

Disposal: While the specific Safety Data Sheet reviewed did not provide explicit disposal instructions, general principles for the disposal of non-hazardous pharmaceutical waste should be followed.[2] It is essential to comply with all federal, state, and local environmental regulations.

A recommended procedure for disposal of unused medicines, when a take-back program is not available, includes the following steps:

- Remove the **Sobrerol** from its original container.
- Mix it with an unappealing substance such as dirt, cat litter, or used coffee grounds. Do not crush tablets or capsules.[7]
- Place the mixture in a sealed plastic bag or other container to prevent leakage.[7]
- Dispose of the container in the household trash.[7]

- Scratch out all personal information on the original packaging before recycling or discarding it.^[7]

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